

Digitoxigenin-21,23,23-d3: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: *Digitoxigenin-21,23,23-d3*

Cat. No.: *B15551761*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Digitoxigenin-21,23,23-d3**, a deuterated derivative of the potent cardiac glycoside, Digitoxigenin. It is primarily utilized as an internal standard in mass spectrometry-based quantitative analysis, ensuring accuracy and precision in complex biological matrices. This document will detail its application, relevant experimental protocols, and the underlying biological pathways influenced by its non-labeled counterpart.

Core Application: An Internal Standard for Quantitative Bioanalysis

Digitoxigenin-21,23,23-d3 serves as an invaluable tool in pharmacokinetic, metabolic, and toxicological studies of Digitoxigenin and its parent compounds like Digitoxin. The substitution of three hydrogen atoms with deuterium at the 21 and 23 positions of the butenolide ring results in a molecule that is chemically almost identical to the natural analyte but distinguishable by its mass-to-charge ratio (m/z). This property makes it the gold standard for internal standardization in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays.

The use of a stable isotope-labeled internal standard like **Digitoxigenin-21,23,23-d3** is crucial for correcting for variability during sample preparation, chromatography, and ionization, thereby enhancing the robustness and reliability of the analytical method.

Quantitative Analysis via LC-MS/MS

The following tables summarize typical parameters for the quantitative analysis of Digitoxigenin using an LC-MS/MS method with **Digitoxigenin-21,23,23-d3** as an internal standard. The data is compiled from various validated methods and serves as a reference for assay development.

Table 1: Typical LC-MS/MS Parameters for Digitoxigenin Quantification

Parameter	Typical Value/Condition
Chromatography	
Column	C18 reverse-phase (e.g., Agilent Poroshell 120 EC-C18)
Mobile Phase	Gradient of acetonitrile and water with 0.1% formic acid or ammonium acetate
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 20 μ L
Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+)
Analysis Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z) for Digitoxigenin	375.5 [M+H] ⁺
Product Ion (m/z) for Digitoxigenin	339.5, 357.5
Precursor Ion (m/z) for Digitoxigenin-d3	378.5 [M+H] ⁺
Product Ion (m/z) for Digitoxigenin-d3	342.5, 360.5

Table 2: Performance Characteristics of a Validated LC-MS/MS Method

Parameter	Typical Performance
Linearity Range	1.0 - 500 ng/mL[1]
Lower Limit of Quantification (LLOQ)	0.1 - 1.0 ng/mL[2]
Intra- and Inter-batch Precision (%CV)	< 15%
Accuracy (%Bias)	Within $\pm 15\%$
Extraction Recovery	> 80%

Experimental Protocols

Sample Preparation from Biological Matrices (Plasma/Blood)

A critical step in the bioanalysis of Digitoxigenin is the effective removal of interfering substances from the biological matrix. Three common methods are protein precipitation, liquid-liquid extraction, and solid-phase extraction.

1. Protein Precipitation (PPT):

- To 100 μ L of plasma, add 300 μ L of cold acetonitrile containing **Digitoxigenin-21,23,23-d3** as the internal standard.
- Vortex for 2 minutes to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Collect the supernatant and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

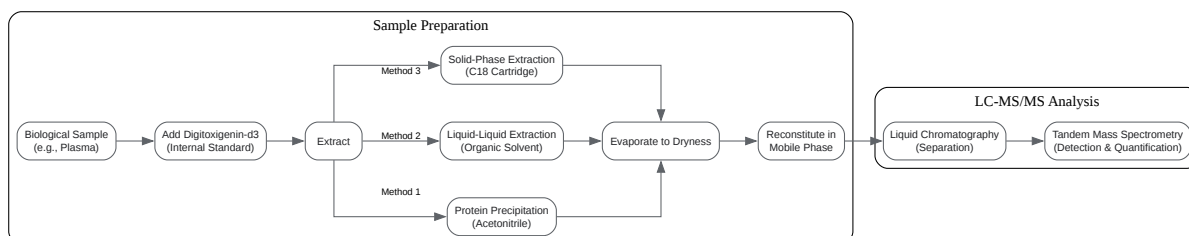
2. Liquid-Liquid Extraction (LLE):

- To 1 mL of plasma, add the internal standard, **Digitoxigenin-21,23,23-d3**.
- Add 5 mL of an organic solvent mixture (e.g., chloroform-isopropanol, 95:5, v/v).

- Vortex for 5 minutes.
- Centrifuge at 4,000 rpm for 10 minutes to separate the layers.
- Transfer the organic layer to a new tube and evaporate to dryness.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.[3]

3. Solid-Phase Extraction (SPE):

- Condition an SPE cartridge (e.g., C18) with methanol followed by water.
- Load the plasma sample (pre-treated with the internal standard) onto the cartridge.
- Wash the cartridge with a low-organic solvent mixture to remove polar interferences.
- Elute Digitoxigenin and the internal standard with a high-organic solvent (e.g., acetonitrile or methanol).
- Evaporate the eluate to dryness and reconstitute in the mobile phase.



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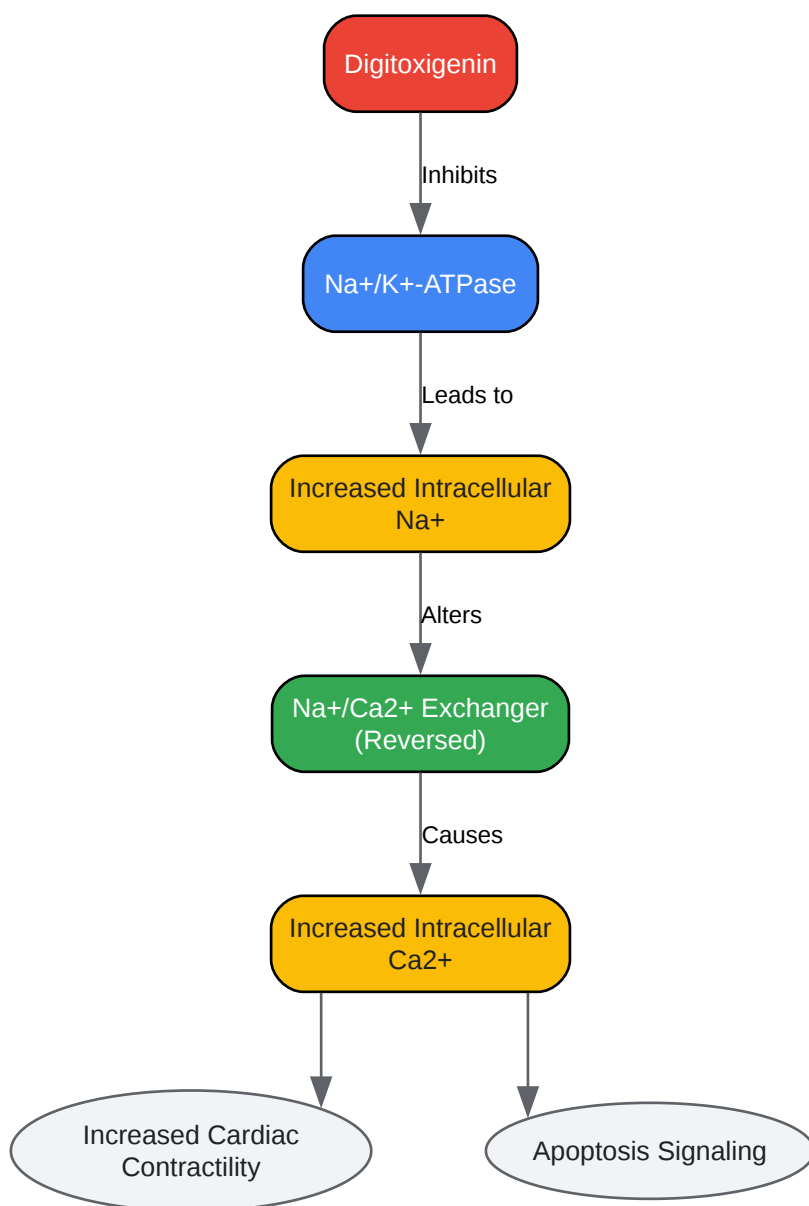
A generalized workflow for the quantitative analysis of Digitoxigenin.

Biological Signaling Pathways of Digitoxigenin

Digitoxigenin exerts its biological effects primarily through the inhibition of the Na⁺/K⁺-ATPase pump, a transmembrane protein essential for maintaining cellular ion gradients. This inhibition triggers a cascade of downstream signaling events. In cancer research, Digitoxigenin has been shown to induce apoptosis through various pathways.

Na⁺/K⁺-ATPase Inhibition and Calcium Signaling

The primary mechanism of action for cardiac glycosides like Digitoxigenin is the inhibition of the α -subunit of the Na⁺/K⁺-ATPase.^[4] This leads to an increase in intracellular sodium concentration, which in turn alters the function of the sodium-calcium exchanger (NCX), resulting in an influx of calcium ions and an increase in intracellular calcium levels.



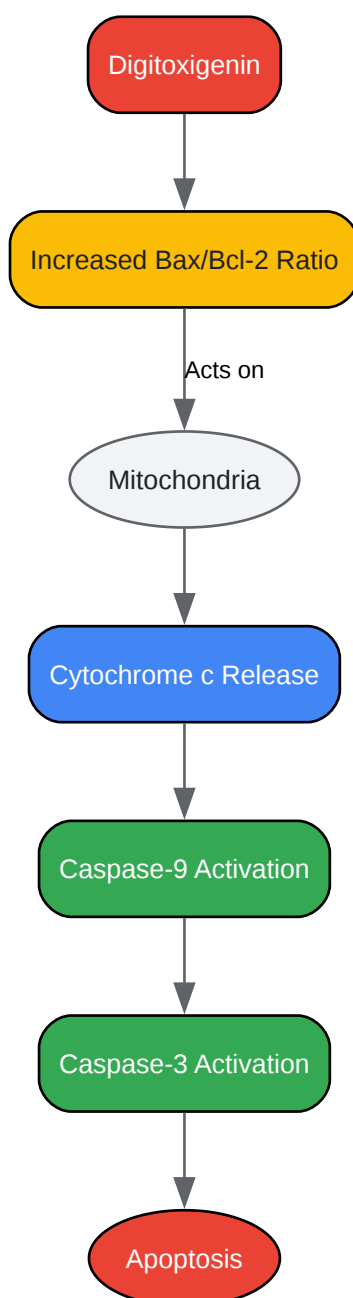
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Digitoxigenin's inhibition of Na⁺/K⁺-ATPase and its effect on intracellular calcium.

Digitoxigenin-Induced Apoptosis in Cancer Cells

Recent research has highlighted the potential of Digitoxigenin and its derivatives as anti-cancer agents.[5][6] One of the key mechanisms is the induction of apoptosis, or programmed cell death, in cancer cells. This process involves the activation of a cascade of enzymes called caspases and is regulated by the Bcl-2 family of proteins.

Studies have shown that Digitoxigenin treatment can lead to an increased ratio of the pro-apoptotic protein Bax to the anti-apoptotic protein Bcl-2.[5] This shift promotes the release of cytochrome c from the mitochondria into the cytoplasm, which then activates caspase-9, an initiator caspase. Caspase-9, in turn, activates effector caspases like caspase-3, which execute the final stages of apoptosis by cleaving various cellular substrates.



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Simplified signaling pathway of Digitoxigenin-induced apoptosis.

Conclusion

Digitoxigenin-21,23,23-d3 is an essential tool for researchers in pharmacology, toxicology, and drug development. Its use as an internal standard ensures the generation of high-quality, reliable data in quantitative bioanalytical studies. Furthermore, a thorough understanding of the biological pathways affected by its non-labeled counterpart, Digitoxigenin, provides a crucial context for the interpretation of this data and for exploring its therapeutic potential, particularly in the field of oncology. This guide serves as a foundational resource for the effective application of **Digitoxigenin-21,23,23-d3** in a research setting.

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